

# Replicating studies on the impact of calcium pidolate on eggshell quality

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## Compound of Interest

Compound Name: Calcium pidolate

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## A Comparative Guide to Calcium Pidolate for Enhancing Eggshell Quality

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **calcium pidolate**'s performance against other calcium supplements in improving eggshell quality in laying hens. The information presented is collated from various scientific studies to aid in research and development efforts. Detailed experimental protocols for key assessment methods are also included.

## Comparative Performance of Calcium Sources on Eggshell Quality

The efficacy of calcium supplementation on eggshell quality is a critical area of poultry research. While calcium carbonate (from limestone or oyster shells) is the most common source, organic calcium salts like **calcium pidolate** and calcium lactate are being explored for their potential superior bioavailability. The following tables summarize findings from various studies on the impact of different calcium sources on key eggshell quality parameters.

Table 1: Effect of Different Calcium Sources on Eggshell Thickness (mm)

Calcium Source	Dosage	Eggshell Thickness (mm)	Study Highlights
Calcium Pidolate	300 ppm	No significant change vs. control	A study on commercial free-range layers from 50 weeks of age showed no significant increase in shell thickness.[1][2]
96.90% premix	Reduced thickness	High concentration without adjusting total dietary calcium led to negative effects in 70-week-old hens.[3]	
with 25-hydroxycholecalciferol	0.391 - 0.404	A study on commercial laying hens from 21 to 50 weeks of age.[4]	
Calcium Carbonate (Limestone)	Standard Diet (Control)	0.354 - 0.372	Age-related variations observed in laying hens.
100% fine vs. 75% coarse + 25% fine	No significant difference	Study on laying hens from 60 to 72 weeks of age.[5]	
3.5% - 4.7% of diet	Linear increase with dosage	Increased dietary calcium improved shell thickness in aged laying hens.[6]	
Oyster Shell	Substitution for limestone	No significant difference	No significant effect on eggshell thickness was observed in one study.[7][8]
Fortified ration (4%)	Data not specified	A study was conducted to observe	

the benefits of oyster shell supplementation. <a href="#">[9]</a>			
Calcium Lactate	0.25%, 0.5%, 1.0% substitution for limestone	Increased thickness (0.5% was optimal)	Dietary addition of calcium lactate enhanced eggshell thickness in aged laying hens. <a href="#">[10]</a> <a href="#">[11]</a>

Table 2: Effect of Different Calcium Sources on Eggshell Breaking Strength (N)

Calcium Source	Dosage	Eggshell Breaking Strength (N)	Study Highlights
Calcium Pidolate	300 ppm	Significant increase (+0.7N)	A small but significant increase was observed in commercial free-range layers from 50 weeks of age. <a href="#">[1]</a>
with 25-hydroxycholecalciferol	40.43 - 42.01	A study on commercial laying hens from 21 to 50 weeks of age showed fluctuating but generally lower strength towards the end. <a href="#">[4]</a>	
Calcium Carbonate (Limestone)	Standard Diet (Control)	~21.6 - 28.1	Breaking strength dropped in hens receiving only pulverized limestone over a nine-month period. <a href="#">[12]</a>
Fine vs. Coarse particles	No significant difference	The particle size of calcium carbonate did not significantly affect the breaking strength. <a href="#">[13]</a>	
3.5% - 4.7% of diet	Linear increase with dosage	Eggshell strength improved with increasing dietary calcium levels in aged laying hens. <a href="#">[6]</a>	
Oyster Shell	Substitution for limestone	28.1 (vs. 21.6 for limestone alone)	Markedly superior breaking strength

compared to  
limestone alone after  
nine months of lay.[12]

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Calcium Lactate	0.25%, 0.5%, 1.0% substitution for limestone	Enhanced strength (0.5% was optimal)	Dietary calcium lactate improved eggshell strength in aged laying hens.[10] [11]
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## Experimental Protocols

Accurate and consistent measurement of eggshell quality is paramount in research. Below are detailed methodologies for key experiments cited in the literature.

### Eggshell Thickness Measurement

This protocol describes the manual measurement of eggshell thickness using a micrometer, a widely used and accessible method.

- Apparatus: A digital micrometer with a rounded anvil or a ball attachment to accommodate the curvature of the eggshell. The micrometer should have a precision of at least 0.01 mm. [14][15][16]
- Procedure:
  - Break the egg and carefully remove the contents.
  - Gently wash the shell fragments to remove any remaining albumen and membranes.
  - Allow the shell fragments to dry completely at room temperature or in a drying oven.[15]
  - Take measurements from at least three different points around the equator of the eggshell to ensure a representative average.[15]
  - Place a piece of the dried shell between the anvil and the spindle of the micrometer and gently tighten until the ratchet clicks.

- Record the measurement and repeat for all selected points.
- The average of these measurements is recorded as the eggshell thickness.

## Eggshell Breaking Strength Measurement

This protocol outlines the procedure for determining the force required to fracture an eggshell using a texture analyzer or a dedicated egg force reader.[\[17\]](#)

- Apparatus: A texture analyzer equipped with a compression probe (e.g., 75mm diameter) or an Egg Force Reader.[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Procedure:
  - Place the intact egg on the support platform of the instrument. The egg can be positioned either horizontally or vertically, but the orientation should be consistent across all samples. [\[18\]](#)[\[19\]](#)[\[20\]](#)
  - Set the parameters of the instrument, including the probe speed (e.g., pre-test speed of 2.0 mm/s, test speed of 1.0 mm/s, and post-test speed of 4.0 mm/s).[\[18\]](#)[\[19\]](#)[\[20\]](#)
  - Initiate the test. The probe will descend at a constant speed and apply a compressive force to the eggshell until a fracture is detected.
  - The instrument records the maximum force (in Newtons or kilograms-force) applied at the point of fracture. This value represents the eggshell breaking strength.[\[17\]](#)

## Egg Specific Gravity Measurement

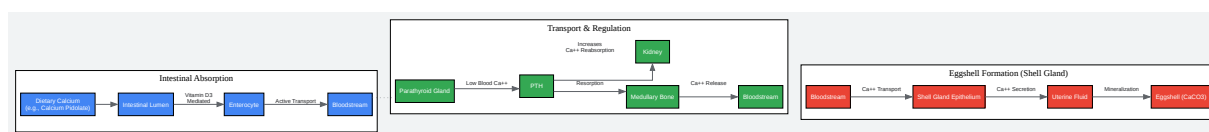
This protocol details the flotation method for determining egg specific gravity, an indirect measure of eggshell thickness.[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Apparatus: A series of calibrated saline (NaCl) solutions of varying specific gravities (e.g., from 1.070 to 1.090 in 0.005 increments), a hydrometer for calibration, and baskets for dipping the eggs.[\[21\]](#)[\[22\]](#)
- Procedure:

- Prepare and calibrate the saline solutions using a hydrometer to ensure accuracy. The temperature of the solutions and the eggs should be similar.[23]
- Start by placing a basket of eggs in the solution with the lowest specific gravity.
- Eggs that float in this solution are recorded as having that specific gravity.
- Remove the eggs that sink and place them in the next solution of higher specific gravity.
- Repeat this process, moving the sinking eggs to progressively higher density solutions until all eggs have floated.
- The specific gravity of an egg is recorded as the specific gravity of the solution in which it first floats.[21][22]

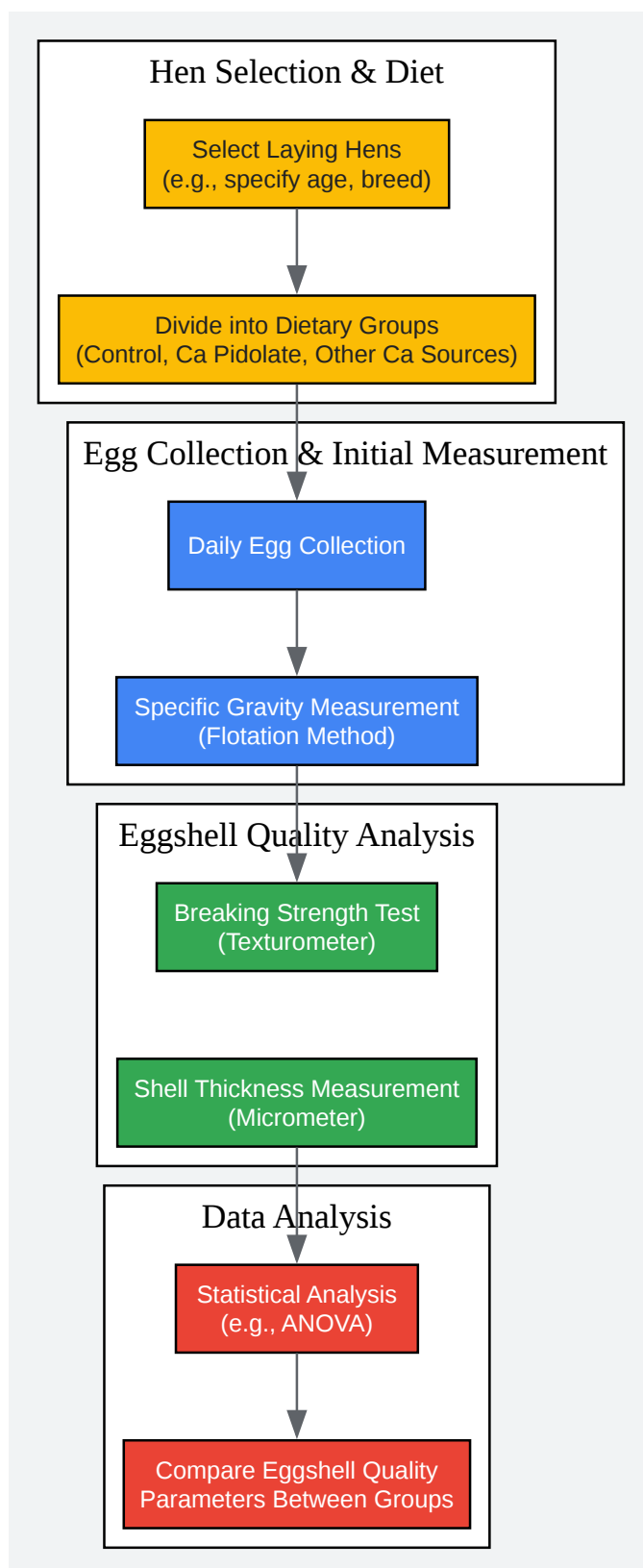
## Visualizing the Pathways and Processes

To better understand the mechanisms of action and experimental designs, the following diagrams have been generated using Graphviz.



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Caption: Calcium absorption, transport, and deposition pathway in laying hens.



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#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)